

Ethyl 2,4,5-trifluorobenzoate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Ethyl 2,4,5-trifluorobenzoate

Cat. No.: B1304757

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An In-depth Technical Guide to the Material Safety Data Sheet for **Ethyl 2,4,5-Trifluorobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling information for **Ethyl 2,4,5-trifluorobenzoate** (CAS No. 351354-41-1), as would be found in a Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS). The information is presented to meet the needs of a scientific audience, with an emphasis on clarity and accessibility of technical data.

Chemical Identification and Physical Properties

Ethyl 2,4,5-trifluorobenzoate is a fluorinated aromatic ester. Its fundamental identifiers and physical characteristics are summarized below.

Property	Value	Source
CAS Number	351354-41-1	[1] [2] [3]
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[1] [3] [4]
Molecular Weight	204.15 g/mol	[1] [3]
Synonyms	2,4,5-Trifluorobenzoic acid ethyl ester	[3]
Appearance	Liquid	[4]
Purity	Typically ≥98%	[4]
InChI Key	YCDADJUAUJPWHD-UHFFFAOYSA-N	
Storage Temperature	Ambient Temperature	

Hazard Identification and Classification

Safety data for the specific isomer **Ethyl 2,4,5-trifluorobenzoate** is not extensively detailed in publicly available literature. However, based on data for similar fluorinated benzoate compounds, such as Ethyl 2,3,4-trifluorobenzoate, the following hazards may be anticipated. It is crucial to handle the compound with care, assuming it may present similar risks.

Anticipated GHS Hazard Classification (Based on Analogs):

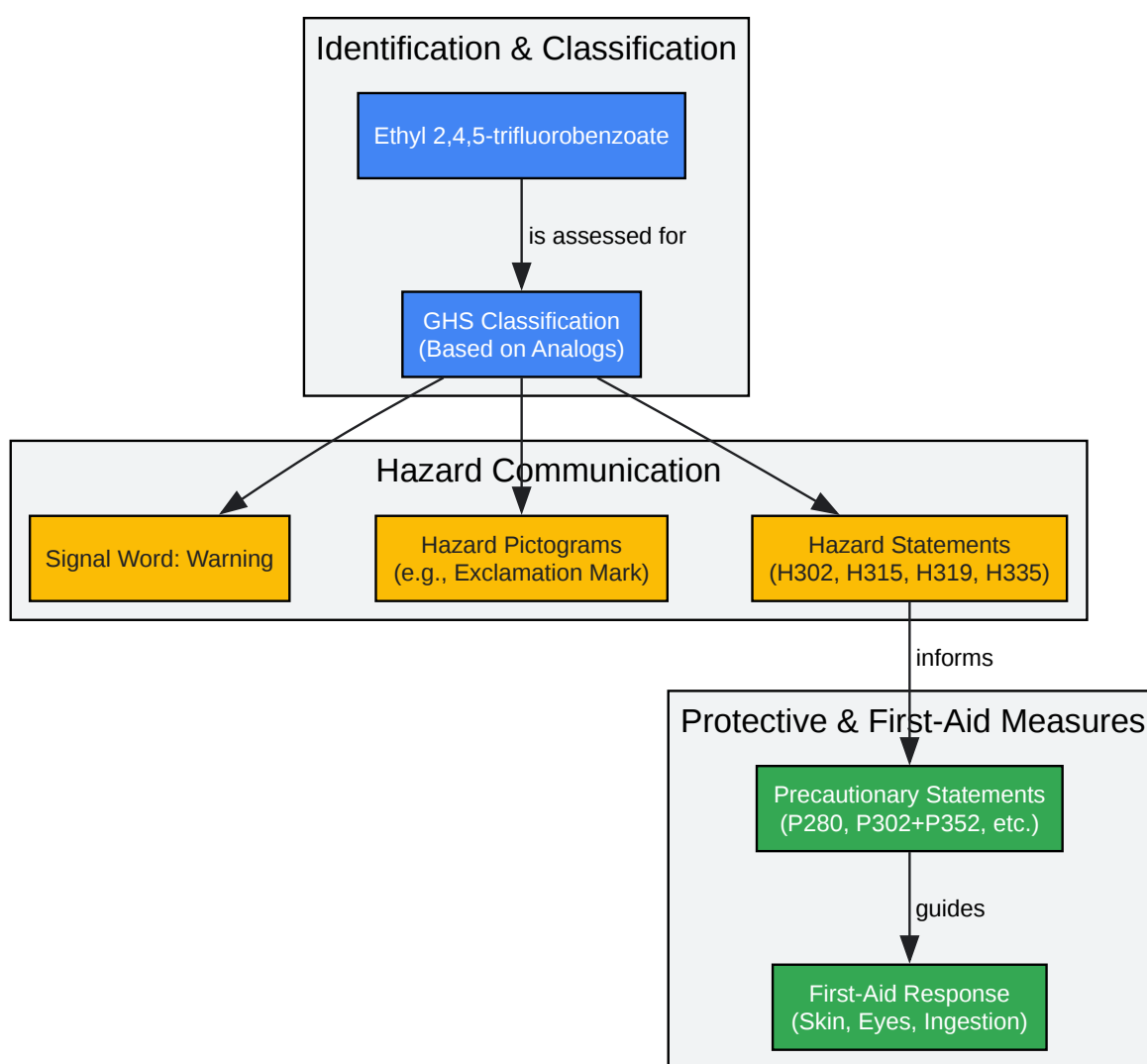
- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.[\[5\]](#)
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation.[\[5\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[\[5\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.[\[5\]](#)[\[6\]](#)

Signal Word: Warning[\[5\]](#)[\[6\]](#)

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]

The logical workflow for hazard identification and response is illustrated in the diagram below.



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Caption: Hazard communication workflow based on GHS guidelines.

Toxicological Information

Detailed toxicological studies specifically for **Ethyl 2,4,5-trifluorobenzoate** are not readily available in public databases. The toxicological properties have not been fully investigated.[8] Therefore, the compound should be handled as a potentially hazardous substance. In the absence of specific data, information from structurally related compounds is used for a preliminary assessment.

Toxicological Endpoint	Data
Acute Toxicity	No specific LD50/LC50 data available. Assumed to be harmful if swallowed based on analogs.[5]
Skin Corrosion/Irritation	Expected to cause skin irritation.[5]
Serious Eye Damage/Irritation	Expected to cause serious eye irritation.[5]
Respiratory or Skin Sensitization	Data not available.
Germ Cell Mutagenicity	Data not available.
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, or NTP.[9]
Reproductive Toxicity	Data not available.

Note on Signaling Pathways: Material Safety Data Sheets do not contain information regarding molecular-level interactions or signaling pathways. This level of detail is found in specialized toxicological or pharmacological research literature, which is beyond the scope of an SDS.

Experimental Protocols: Principles and Methodologies

While an SDS summarizes the results of toxicological and physical hazard testing, it does not include detailed experimental protocols. These tests are typically performed according to internationally recognized guidelines, such as those established by the Organisation for

Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).

Below is a summary of the principles behind key experiments relevant to the hazard classifications.

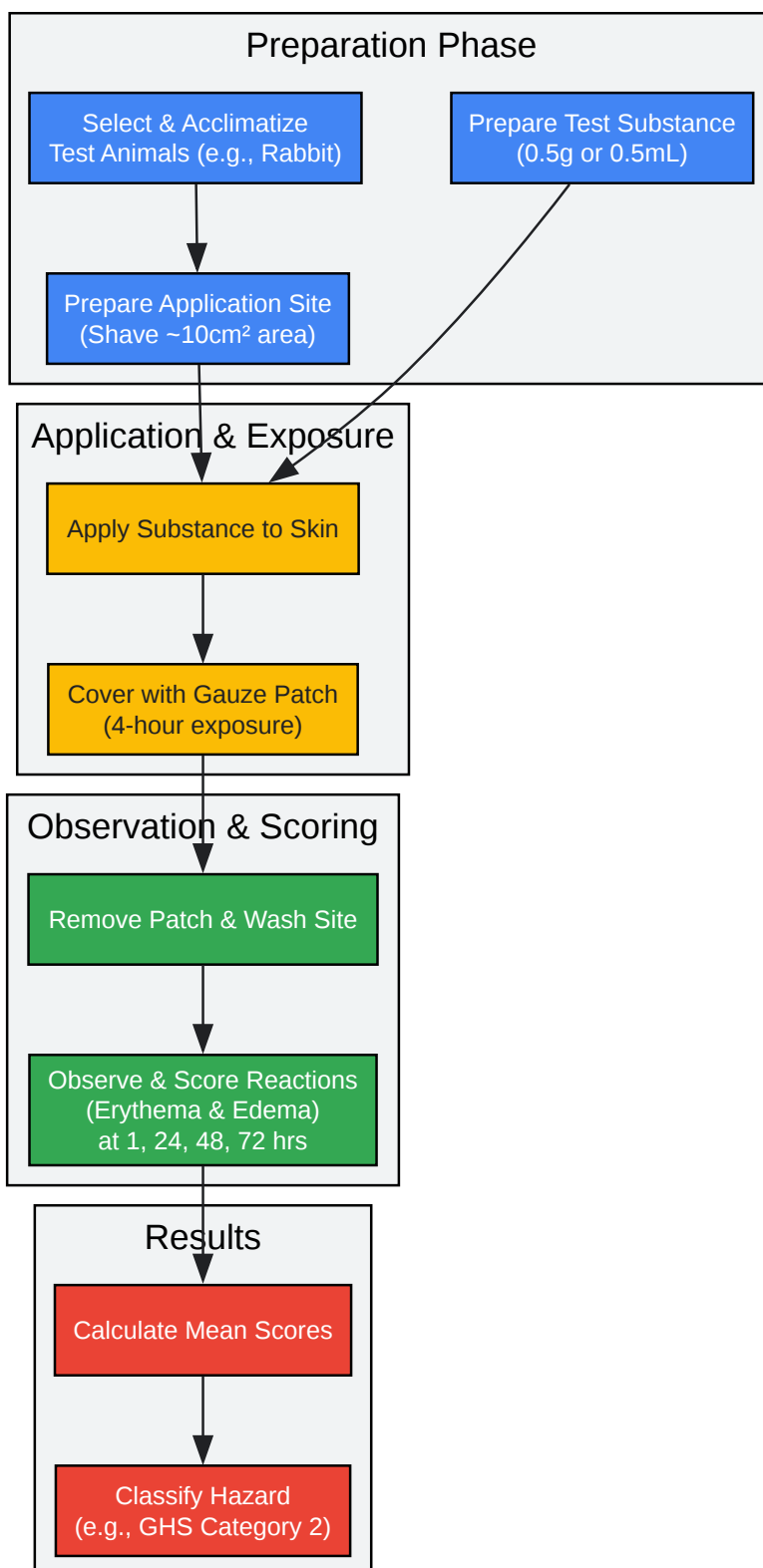
Experiment Type	Governing Guideline (Example)	Principle and Methodology
Acute Oral Toxicity	OECD Test Guideline 423 (Acute Toxic Class Method)	<p>A stepwise procedure with a limited number of animals per step. The method involves administering the substance orally to a group of animals at one of the defined dose levels. The absence or presence of compound-related mortality of the animals dosed at one step will determine the next step, i.e., no further testing is needed, dosing of a few more animals with the same dose, or dosing of a few more animals at the next higher or the next lower dose level. The result allows for the classification of the substance into a GHS category.</p>
Acute Dermal Irritation/Corrosion	OECD Test Guideline 404	<p>This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity of the reactions is scored, and the average</p>

scores are used to classify the substance's irritation potential.

Acute Eye Irritation/Corrosion OECD Test Guideline 405

A small, measured amount of the test substance is applied to the eye of a test animal. The eyes are examined for signs of irritation, such as redness, swelling, and discharge, at specific time points after instillation. The severity of the reactions is scored to determine the substance's potential to cause eye irritation or serious eye damage.

A generalized workflow for an in-vivo skin irritation test is depicted below.



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Caption: Generalized workflow for an OECD-guided skin irritation test.

Handling, Storage, and First Aid

Safe Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5]
- Ensure adequate ventilation to avoid inhalation of vapors.[6]
- Keep away from heat, sparks, and open flames.[6]
- Avoid contact with skin, eyes, and clothing.[8]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][8]
- Store away from incompatible materials such as strong oxidizing agents.[8]

First-Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[7]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[5]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.[8]

- Chemical Stability: Stable under recommended storage conditions. May be moisture-sensitive.[6]
- Conditions to Avoid: Incompatible products, excess heat, and sources of ignition.[6][10]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.[8][10]
- Hazardous Decomposition Products: Under normal use conditions, no hazardous decomposition products are expected.[6]

This guide is intended for informational purposes and is based on publicly available data for **Ethyl 2,4,5-trifluorobenzoate** and its structural analogs. It is not a substitute for an official Safety Data Sheet provided by the manufacturer. Always consult the supplier-specific SDS before handling any chemical.

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